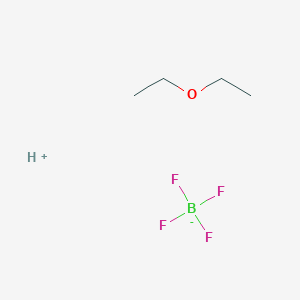

molecular formula C4H11BF4O B8443279 Tetrafluoroboric acid diethyl ether

Tetrafluoroboric acid diethyl ether

Cat. No. B8443279
M. Wt: 161.94 g/mol
InChI Key: JDQHPOVUCKSJFJ-UHFFFAOYSA-O
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US06451827B2

Procedure details

To a stirring solution of 4-hydroxy-benzoic acid (6.91 g, 50.03 mmol) in dry acetonitrile (250 mL) at −20° C. under an atmosphere of N2 was added HBF4·Et2O (10.50 g, 9.50 mL, 55.00 mmol) dropwise via syringe. The solution was stirred at 0° for 0.5 hours at which time solid N-iodosuccinimide (13.5 g, 60 mmol) was added at one time. The solution was left to stir for 16 hours and then filtered to remove precipitated succinimide. The solution was diluted with water (500 mL) and extracted with ethyl acetate (2×250 mL). The organic portions were combined and washed with 10% sodium bisulfite (250 mL), water (2×250 mL) and saturated aqueous NaCl (250 mL). The solvent was removed in vacuo to yield 8.76 g of crude solid. The crude solid was purified by column chromatography (6:4:0.1 hexane:ethyl acetate:formic acid) to yield 7.54 g (57%) of the desired product as white crystals. 1H NMR (DMSO-d6) δ 12.74 (br s, 1H), 11.18 (s, 1H), 8.20 (s, 8.20, 1H), 7.79 (d, 1H), 6.94 (d, 1H).
Name
4-hydroxy-benzoic acid
Quantity
6.91 g
Type
reactant
Reaction Step One
Name
HBF4·Et2O
Quantity
9.5 mL
Type
reactant
Reaction Step One
Name
acetonitrile
Quantity
250 mL
Type
solvent
Reaction Step One
Name
N-iodosuccinimide
Quantity
13.5 g
Type
reactant
Reaction Step Two
Name
desired product
Yield
57%

Identifiers

REACTION_CXSMILES
[OH:1][C:2]1[CH:10]=[CH:9][C:5]([C:6]([OH:8])=[O:7])=[CH:4][CH:3]=1.[H+].[B-](F)(F)(F)F.CCOCC.[I:22]N1C(=O)CCC1=O>C(#N)C>[I:22][C:3]1[CH:4]=[C:5]([CH:9]=[CH:10][C:2]=1[OH:1])[C:6]([OH:8])=[O:7] |f:1.2.3|

Inputs

Step One
Name
4-hydroxy-benzoic acid
Quantity
6.91 g
Type
reactant
Smiles
OC1=CC=C(C(=O)O)C=C1
Name
HBF4·Et2O
Quantity
9.5 mL
Type
reactant
Smiles
[H+].[B-](F)(F)(F)F.CCOCC
Name
acetonitrile
Quantity
250 mL
Type
solvent
Smiles
C(C)#N
Step Two
Name
N-iodosuccinimide
Quantity
13.5 g
Type
reactant
Smiles
IN1C(CCC1=O)=O

Conditions

Stirring
Type
CUSTOM
Details
to stir for 16 hours
Rate
UNSPECIFIED
RPM
0
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

ADDITION
Type
ADDITION
Details
was added at one time
WAIT
Type
WAIT
Details
The solution was left
FILTRATION
Type
FILTRATION
Details
filtered
CUSTOM
Type
CUSTOM
Details
to remove
CUSTOM
Type
CUSTOM
Details
precipitated succinimide
ADDITION
Type
ADDITION
Details
The solution was diluted with water (500 mL)
EXTRACTION
Type
EXTRACTION
Details
extracted with ethyl acetate (2×250 mL)
WASH
Type
WASH
Details
washed with 10% sodium bisulfite (250 mL), water (2×250 mL) and saturated aqueous NaCl (250 mL)
CUSTOM
Type
CUSTOM
Details
The solvent was removed in vacuo
CUSTOM
Type
CUSTOM
Details
to yield 8.76 g of crude solid
CUSTOM
Type
CUSTOM
Details
The crude solid was purified by column chromatography (6:4:0.1 hexane:ethyl acetate:formic acid)

Outcomes

Product
Details
Reaction Time
 16 h
Name
desired product
Type
product
Smiles
IC=1C=C(C(=O)O)C=CC1O
Measurements
Type Value Analysis
AMOUNT: MASS 7.54 g
YIELD: PERCENTYIELD 57%
YIELD: CALCULATEDPERCENTYIELD 57.1%

Source

Source
 Open Reaction Database (ORD)
Description
 The Open Reaction Database (ORD) is an open-access schema and infrastructure for structuring and sharing organic reaction data, including a centralized data repository. The ORD schema supports conventional and emerging technologies, from benchtop reactions to automated high-throughput experiments and flow chemistry. Our vision is that a consistent data representation and infrastructure to support data sharing will enable downstream applications that will greatly improve the state of the art with respect to computer-aided synthesis planning, reaction prediction, and other predictive chemistry tasks.
